

Application Notes and Protocols for Amplex Red-Based Autotaxin Inhibition Assay

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Compound of Interest

Compound Name: ATX inhibitor 11

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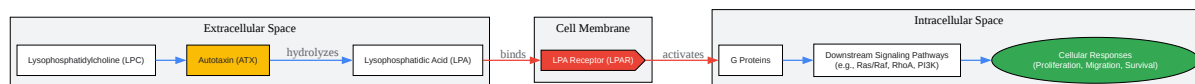
Introduction

Autotaxin (ATX), also known as ectonucleotide pyrophosphatase/phosphodiesterase 2 (ENPP2), is a secreted enzyme that plays a crucial role in cell proliferation, migration, and survival.^{[1][2]} It is a lysophospholipase D that catalyzes the hydrolysis of lysophosphatidylcholine (LPC) to produce the bioactive lipid mediator, lysophosphatidic acid (LPA).^{[1][3]} The ATX-LPA signaling axis is implicated in a variety of physiological and pathological processes, including embryonic development, inflammation, fibrosis, and cancer.^{[2][4]} Consequently, the development of potent and specific ATX inhibitors is a significant area of interest for therapeutic intervention.

The Amplex Red assay provides a sensitive and robust method for quantifying ATX activity and evaluating the potency of its inhibitors.^{[5][6]} This fluorescence-based assay is a coupled enzymatic reaction that indirectly measures the production of choline, a byproduct of LPC hydrolysis by ATX.^{[6][7]} The choline is oxidized by choline oxidase to produce hydrogen peroxide (H₂O₂), which, in the presence of horseradish peroxidase (HRP), reacts with the Amplex Red reagent (10-acetyl-3,7-dihydroxyphenoxazine) to generate the highly fluorescent product, resorufin.^{[7][8]} The resulting fluorescence is directly proportional to the ATX activity, allowing for the quantification of enzyme inhibition.

Autotaxin Signaling Pathway

Autotaxin is a key enzyme in the production of extracellular LPA.[1] LPA exerts its biological effects by binding to a family of G protein-coupled receptors (GPCRs), known as LPA receptors (LPAR1-6).[2][3] Activation of these receptors initiates a cascade of downstream signaling events that regulate a wide range of cellular responses.

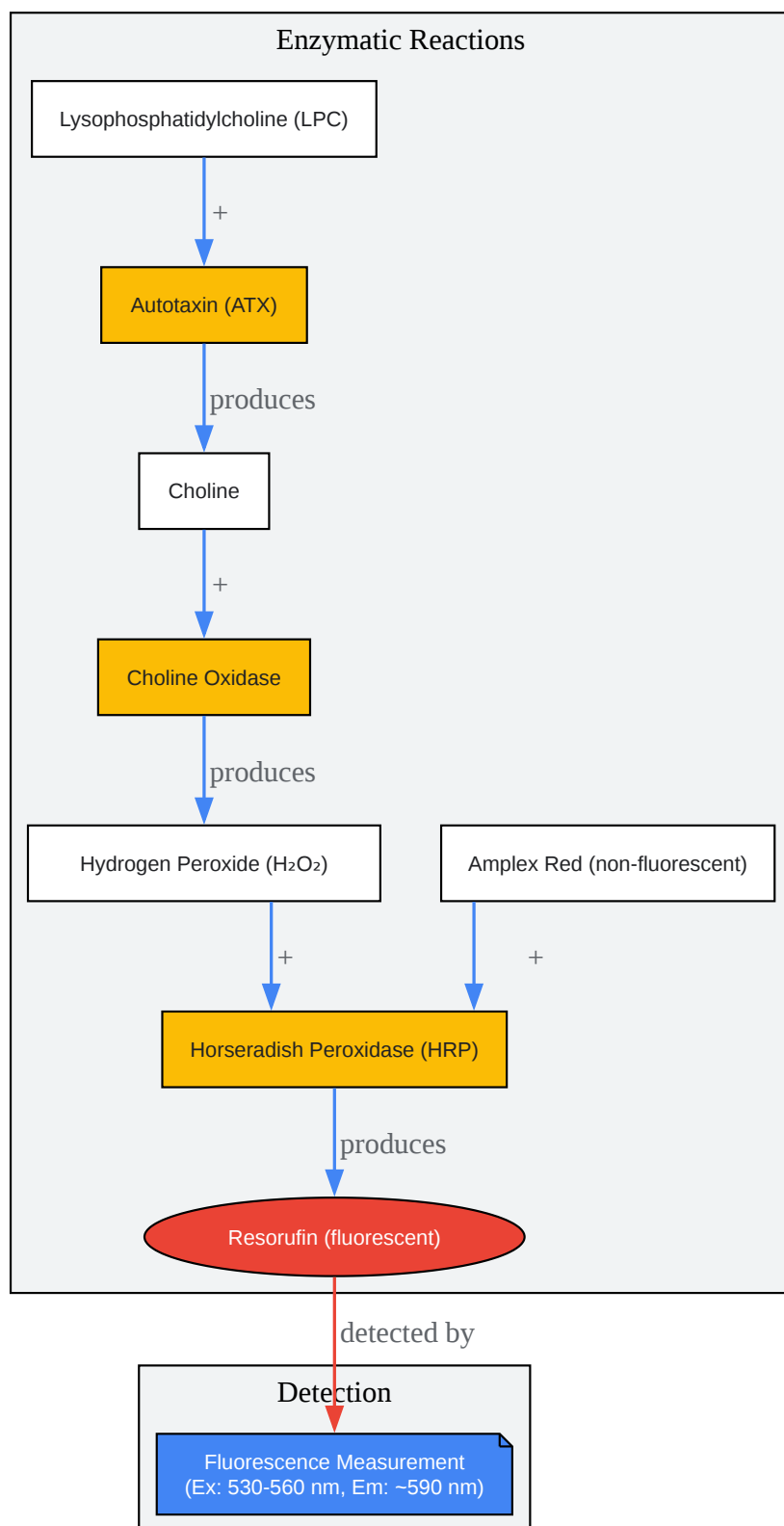


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Figure 1: The Autotaxin-LPA signaling cascade.

Principle of the Amplex Red Assay for Autotaxin Activity

The Amplex Red assay for autotaxin is a coupled enzymatic assay that results in a fluorescent signal proportional to the amount of choline produced by ATX activity.



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